

Personal protective equipment for handling 2',7'-Difluorofluorescein

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Compound of Interest

Compound Name: 2',7'-Difluorofluorescein

Cat. No.: B044483

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Essential Safety and Handling Guide for 2',7'-Difluorofluorescein

For researchers, scientists, and drug development professionals, ensuring safe laboratory practices is paramount. This guide provides immediate and essential safety and logistical information for handling **2',7'-Difluorofluorescein** (also known as Oregon Green 488), a fluorescent dye commonly used in various scientific applications. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Classification:

2',7'-Difluorofluorescein is classified under the Globally Harmonized System (GHS) with the following hazards^[1]:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.
- Skin corrosion/irritation (Category 2): Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.

The signal word for this chemical is Warning^{[1][2]}.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2',7'-Difluorofluorescein** to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields meeting EN166 (EU) or OSHA 29 CFR 1910.133 standards[1].	Protects against splashes and dust, preventing serious eye irritation[1].
Hand Protection	Protective gloves (e.g., nitrile rubber) inspected prior to use. Use proper glove removal technique to avoid skin contact[1][3].	Prevents skin irritation from direct contact[1].
Body Protection	Impervious clothing, such as a lab coat[1].	Protects skin from accidental spills and contamination.
Respiratory Protection	A suitable respirator should be used if engineering controls are insufficient to maintain airborne concentrations below exposure limits[1].	Prevents respiratory tract irritation from inhalation of dust or aerosols[1].

Operational Plan: Step-by-Step Handling Procedures

1. Preparation:

- Ensure adequate ventilation in the work area. A chemical fume hood is recommended[1].
- Locate and verify the functionality of the nearest safety shower and eye wash station[1].
- Don all required personal protective equipment as specified in the table above.

2. Handling:

- Avoid generating dust and aerosols during handling[1].
- Weigh and dispense the chemical in a designated area, preferably within a fume hood.

- Avoid all personal contact, including inhalation and contact with skin and eyes[1].
- Do not eat, drink, or smoke in the handling area[1].
- Keep the container tightly sealed when not in use[1].

3. Storage:

- Store in a cool, dry, and well-ventilated area[1].
- Keep the container tightly closed to prevent contamination and exposure to moisture[2].
- Protect from light[2]. Recommended storage temperature is between 2-8°C[1].

Disposal Plan

1. Waste Collection:

- Collect waste **2',7'-Difluorofluorescein** and any contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container.

2. Disposal:

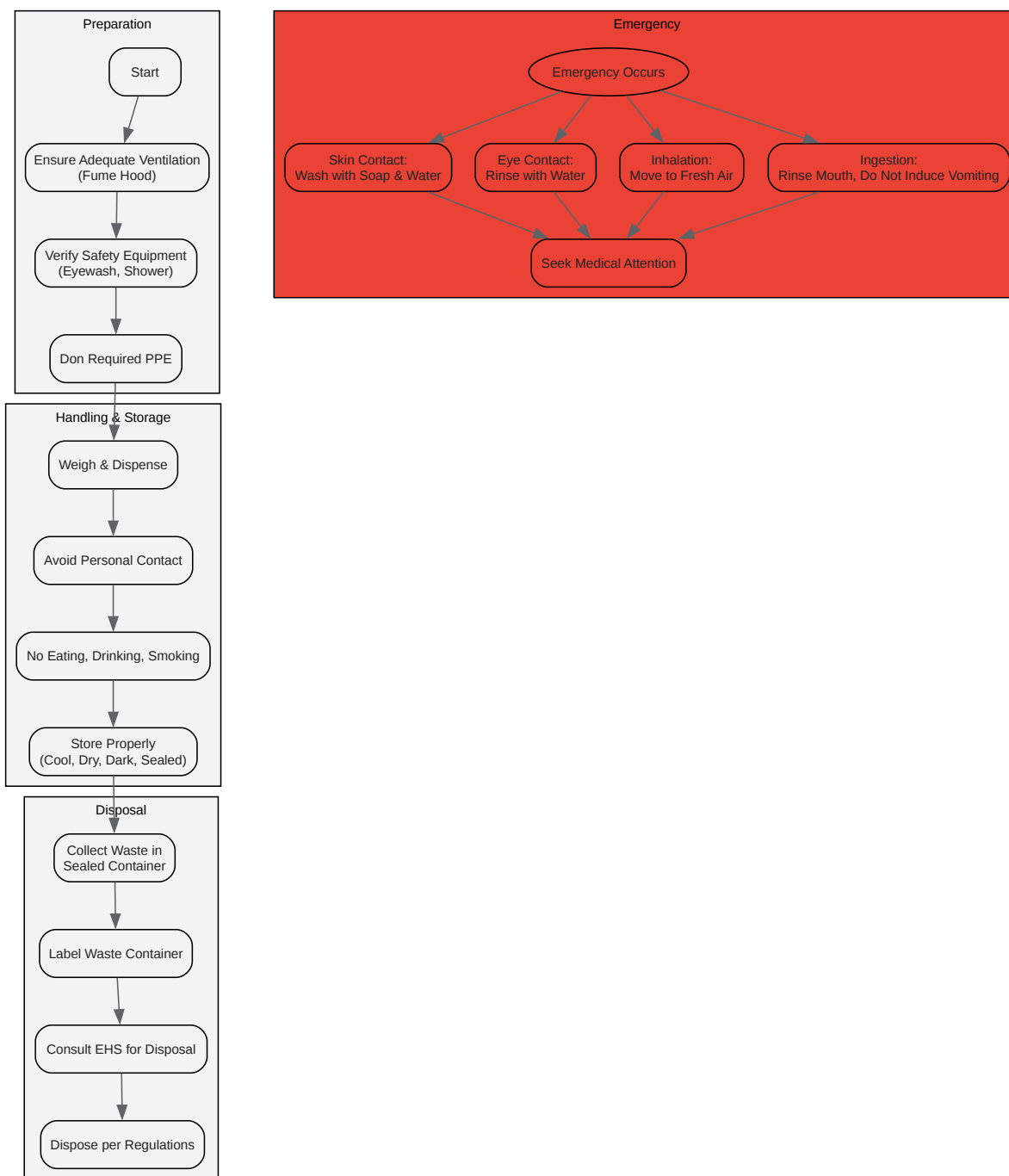
- Dispose of the chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or into the environment[1].
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice[1][4].
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[1][4].
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell[1][4].
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately[1][4].

Visual Workflow for Handling 2',7'- Difluorofluorescein

The following diagram illustrates the key steps for the safe handling of **2',7'-Difluorofluorescein** from preparation to disposal.



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Caption: Workflow for safe handling of **2',7'-Difluorofluorescein**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2',7'-Difluorofluorescein]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044483#personal-protective-equipment-for-handling-2-7-difluorofluorescein]

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